

# physical and chemical properties of Adenosine monophosphate- $^{13}\text{C}_{10},^{15}\text{N}_5$

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Adenosine monophosphate- $^{13}\text{C}_{10},^{15}\text{N}_5$

Cat. No.: B12421751

[Get Quote](#)

## An In-depth Technical Guide to Adenosine Monophosphate- $^{13}\text{C}_{10},^{15}\text{N}_5$

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of Adenosine monophosphate- $^{13}\text{C}_{10},^{15}\text{N}_5$ , a stable isotope-labeled internal standard crucial for a variety of research applications. This document details its physicochemical characteristics, provides insights into relevant experimental protocols, and visualizes its role in cellular signaling and analytical workflows.

## Core Physical and Chemical Properties

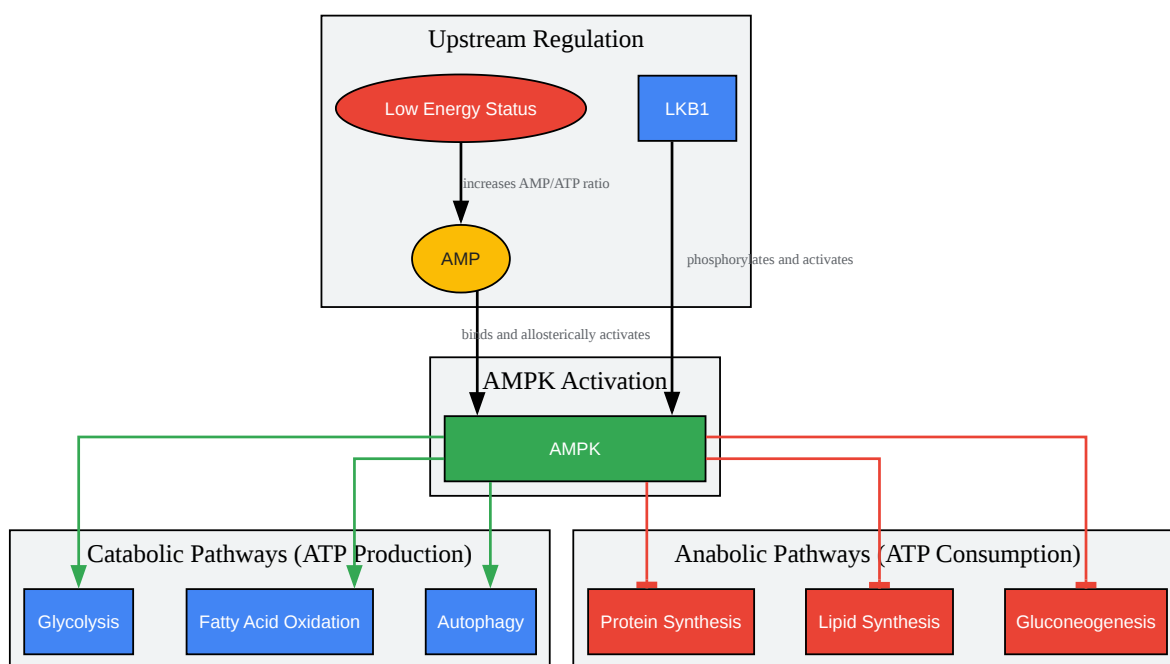
Adenosine monophosphate- $^{13}\text{C}_{10},^{15}\text{N}_5$  is an isotopically enriched form of adenosine monophosphate (AMP), where all ten carbon atoms are replaced with Carbon-13 ( $^{13}\text{C}$ ) and all five nitrogen atoms are replaced with Nitrogen-15 ( $^{15}\text{N}$ ). This labeling provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of endogenous AMP. The compound is typically available as a dilithium or disodium salt to enhance its stability and solubility.

Table 1: Physical and Chemical Properties of Adenosine Monophosphate- $^{13}\text{C}_{10},^{15}\text{N}_5$

Property	Value	Source(s)
Chemical Formula	$^{13}\text{C}_{10}\text{H}_{12}^{15}\text{N}_5\text{O}_7\text{P}$ (as free acid)	[1][2]
Molecular Weight	~362.15 g/mol (as free acid)	
	~374.1 g/mol (dilithium salt)	[3]
	~406.08 g/mol (disodium salt)	[4]
Appearance	Typically a white to off-white solid or a colorless to light yellow liquid when in solution. [1][2]	[1][2]
Melting Point	Data for the isotopically labeled compound is not readily available. Unlabeled Adenosine Monophosphate has a melting point of 178-185 °C (decomposes).[5][6]	[5][6]
Solubility	Soluble in water.[6][7] The solubility of unlabeled AMP in water is approximately 10 g/L at 20 °C.[8] The salt forms (disodium and dilithium) are expected to have higher aqueous solubility.	[6][7][8]
Isotopic Purity	≥98 atom % for both $^{13}\text{C}$ and $^{15}\text{N}$ is commonly available.[9]	[9]
Chemical Purity	Typically ≥95% (CP).[3]	[3]
Storage Conditions	Store in a freezer at -20°C, protected from light.[3]	[3]

## Role in Cellular Signaling: The AMPK Pathway

Adenosine monophosphate is a critical regulator of cellular energy homeostasis, primarily through its activation of AMP-activated protein kinase (AMPK).[1][3] AMPK acts as a cellular energy sensor. When the cellular AMP:ATP ratio rises, indicating low energy status, AMP binds to the  $\gamma$ -subunit of AMPK, leading to its allosteric activation and phosphorylation by upstream kinases such as LKB1.[1][3] Once activated, AMPK phosphorylates a multitude of downstream targets to restore energy balance by stimulating catabolic pathways that generate ATP (e.g., fatty acid oxidation and glycolysis) and inhibiting anabolic pathways that consume ATP (e.g., protein and lipid synthesis).[1][3]



[Click to download full resolution via product page](#)

### AMPK Signaling Pathway Activation by AMP.

## Experimental Protocols and Applications

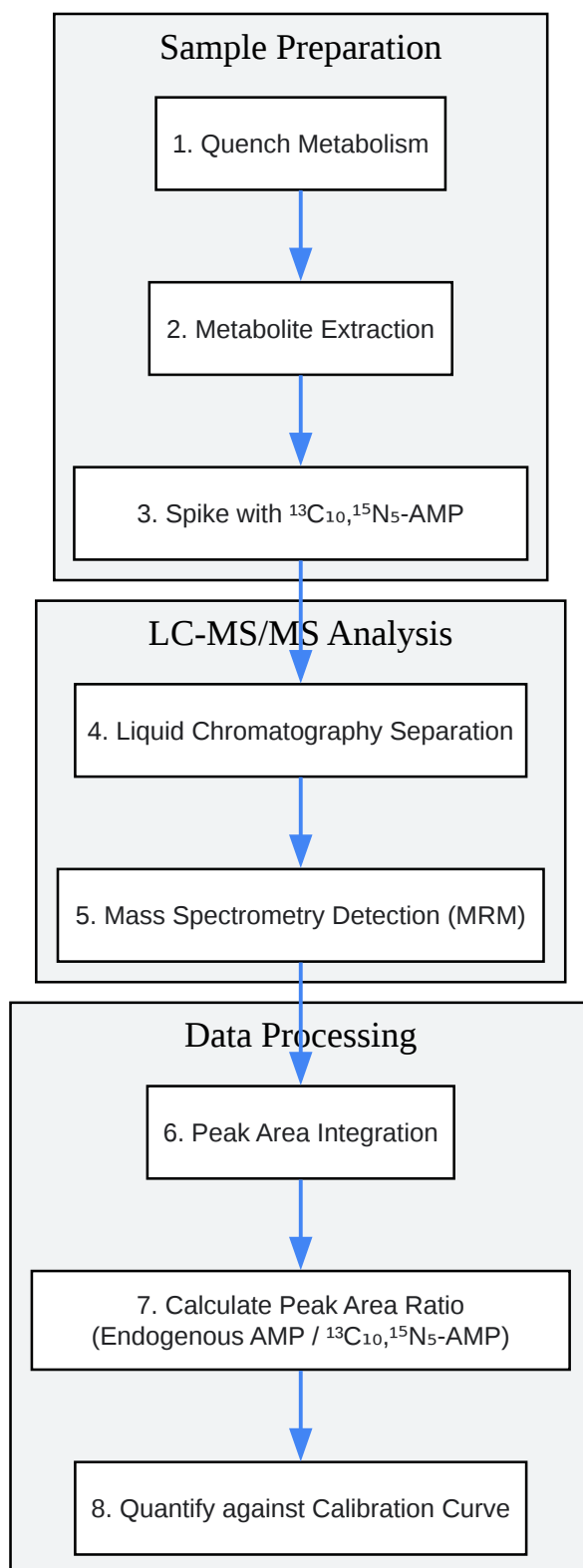
Adenosine monophosphate- $^{13}\text{C}_{10},^{15}\text{N}_5$  is primarily utilized as an internal standard in quantitative mass spectrometry-based metabolomics and metabolic flux analysis (MFA).<sup>[10]</sup> Its identical chemical and physical properties to endogenous AMP, coupled with its distinct mass, allow for accurate correction of matrix effects and variations in sample processing and instrument response.<sup>[10]</sup>

## General Protocol for using Adenosine monophosphate- $^{13}\text{C}_{10},^{15}\text{N}_5$ as an Internal Standard in LC-MS

The following is a generalized workflow for the quantification of AMP in biological samples using Adenosine monophosphate- $^{13}\text{C}_{10},^{15}\text{N}_5$  as an internal standard.

- Sample Preparation:
  - Rapidly quench metabolic activity in biological samples (e.g., cell cultures, tissues) by flash-freezing in liquid nitrogen or using cold quenching solutions to prevent enzymatic degradation of AMP.
  - Extract metabolites using a suitable solvent system, such as a cold methanol/water or methanol/chloroform/water mixture.<sup>[11]</sup>
  - During the extraction process, spike a known concentration of Adenosine monophosphate- $^{13}\text{C}_{10},^{15}\text{N}_5$  into each sample.
- LC-MS/MS Analysis:
  - Separate the metabolites using liquid chromatography (LC), typically with a column chemistry appropriate for polar molecules like nucleotides (e.g., HILIC or reversed-phase ion-pairing).
  - Detect and quantify the endogenous (unlabeled) AMP and the isotopically labeled internal standard using tandem mass spectrometry (MS/MS) in multiple reaction monitoring (MRM) mode. The distinct mass-to-charge ( $m/z$ ) ratios of the precursor and product ions for both analytes allow for their simultaneous and specific detection.
- Data Analysis:

- Calculate the peak area ratio of the endogenous AMP to the Adenosine monophosphate- $^{13}\text{C}_{10},^{15}\text{N}_5$  internal standard.
- Determine the concentration of endogenous AMP in the original sample by comparing this ratio to a calibration curve generated with known concentrations of unlabeled AMP and a fixed concentration of the internal standard.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. AMPK Signaling | Cell Signaling Technology [cellsignal.com]
- 2. geneglobe.qiagen.com [geneglobe.qiagen.com]
- 3. sinobiological.com [sinobiological.com]
- 4. bosterbio.com [bosterbio.com]
- 5. Adenosine monophosphate - Wikipedia [en.wikipedia.org]
- 6. Adenosine 5'-monophosphate (AMP) CAS 61-19-8 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 7. Adenosine 5'-monophosphate CAS#: 61-19-8 [m.chemicalbook.com]
- 8. Adenosine Monophosphate | C<sub>10</sub>H<sub>14</sub>N<sub>5</sub>O<sub>7</sub>P | CID 6083 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Adenosine-<sup>13</sup>C<sub>10</sub>,<sup>15</sup>N<sub>5</sub> ≥98 atom %, ≥95% (CP) | 202406-75-5 [sigmaaldrich.com]
- 10. pubs.acs.org [pubs.acs.org]
- 11. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [physical and chemical properties of Adenosine monophosphate-<sup>13</sup>C<sub>10</sub>,<sup>15</sup>N<sub>5</sub>]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12421751#physical-and-chemical-properties-of-adenosine-monophosphate-13c10-15n5]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)